

Application Notes and Protocols for Histological Staining of Lipids with Sudan II

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Compound of Interest

Compound Name: Sudan II

Cat. No.: B1669089

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Introduction

Sudan II ($C_{18}H_{16}N_2O$) is a fat-soluble azo dye belonging to the lysochrome class of stains.^{[1][2]} It is utilized in histological and cytological applications to demonstrate the presence of neutral lipids, triglycerides, and some lipoproteins in tissue preparations.^{[1][2]} Its principle of action is based on its higher solubility in lipids than in its solvent, causing it to preferentially partition into and color the lipid droplets orange-red.^[3] This method is primarily applied to frozen tissue sections, as the alcohols and clearing agents used in paraffin embedding protocols would dissolve the lipids.

Quantitative Data

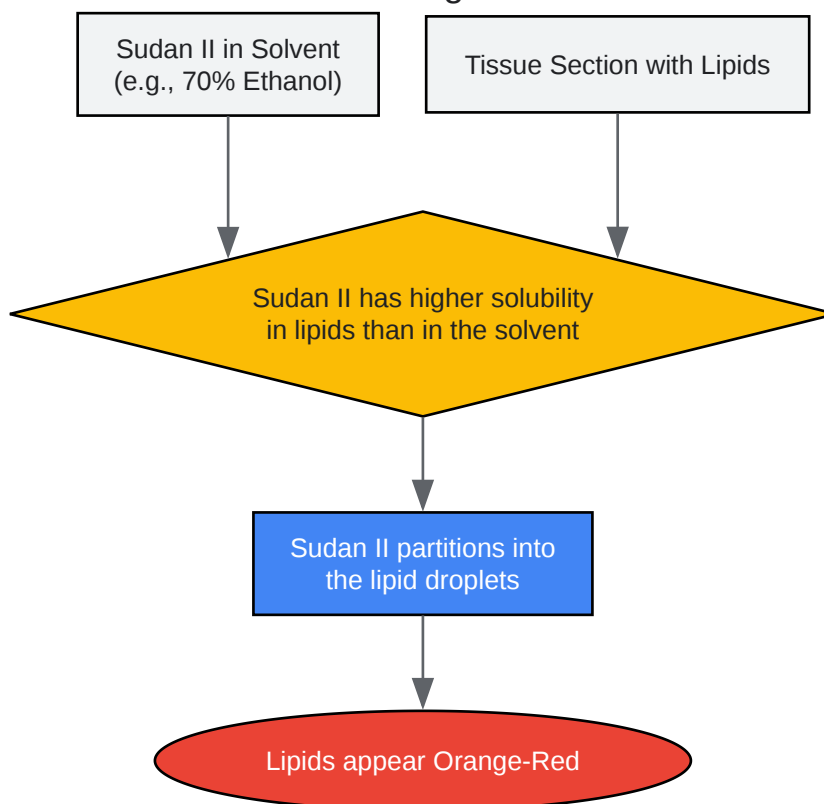
The following table summarizes key quantitative data for **Sudan II**:

Property	Value	Reference(s)
Molecular Formula	C ₁₈ H ₁₆ N ₂ O	
Molecular Weight	276.33 g/mol	
Maximum Absorption (λ _{max})	493 (420) nm	
Appearance	Red powder	
Melting Point	156–158 °C	
Solubility in DMSO	30 mg/mL (108.56 mM)	

Experimental Workflow Diagram



Sudan II Staining Mechanism



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References

- 1. selleckchem.com [selleckchem.com]
- 2. Sudan II - Wikipedia [en.wikipedia.org]
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- To cite this document: BenchChem. [Application Notes and Protocols for Histological Staining of Lipids with Sudan II]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669089#histological-staining-of-lipids-with-sudan-ii]

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